

A Comprehensive Technical Guide to the Molecular Weight of Tetramethylguanidinium Azide

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Compound of Interest

Compound Name: Tetramethylguanidinium azide

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This technical guide provides a detailed analysis of the molecular weight of **Tetramethylguanidinium azide**, a compound of interest in various chemical and pharmaceutical applications. This document outlines the determination of its chemical formula, a step-by-step protocol for calculating its molecular weight, and a summary of the relevant quantitative data.

Determination of Chemical Formula

Tetramethylguanidinium azide is an ionic compound composed of the tetramethylguanidinium cation and the azide anion.

- Tetramethylguanidinium Cation:** This cation is the conjugate acid of 1,1,3,3-Tetramethylguanidine. 1,1,3,3-Tetramethylguanidine has the chemical formula $C_5H_{13}N_3$.^[1]^[2] Upon protonation, it forms the tetramethylguanidinium cation with the formula $[C_5H_{14}N_3]^+$.
- Azide Anion:** The azide anion is a linear triatomic anion with the chemical formula $[N_3]^-$.

Combining the cation and the anion gives the overall chemical formula for **Tetramethylguanidinium azide** as $C_5H_{14}N_6$.^[3]^[4]^[5]^[6]

Experimental Protocol: Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following protocol details the calculation for **Tetramethylguanidinium azide**.

Methodology:

- Identify the chemical formula: As established, the chemical formula is $C_5H_{14}N_6$.
- Determine the number of atoms for each element:
 - Carbon (C): 5
 - Hydrogen (H): 14
 - Nitrogen (N): 6
- Obtain the standard atomic weights for each element:
 - Carbon (C): 12.011 u
 - Hydrogen (H): 1.008 u
 - Nitrogen (N): 14.007 u
- Calculate the total mass for each element:
 - Total mass of C = 5 atoms * 12.011 u/atom = 60.055 u
 - Total mass of H = 14 atoms * 1.008 u/atom = 14.112 u
 - Total mass of N = 6 atoms * 14.007 u/atom = 84.042 u
- Sum the total masses to find the molecular weight:
 - Molecular Weight = 60.055 u + 14.112 u + 84.042 u = 158.209 u

The calculated molecular weight of **Tetramethylguanidinium azide** is approximately 158.21 g/mol .[3]

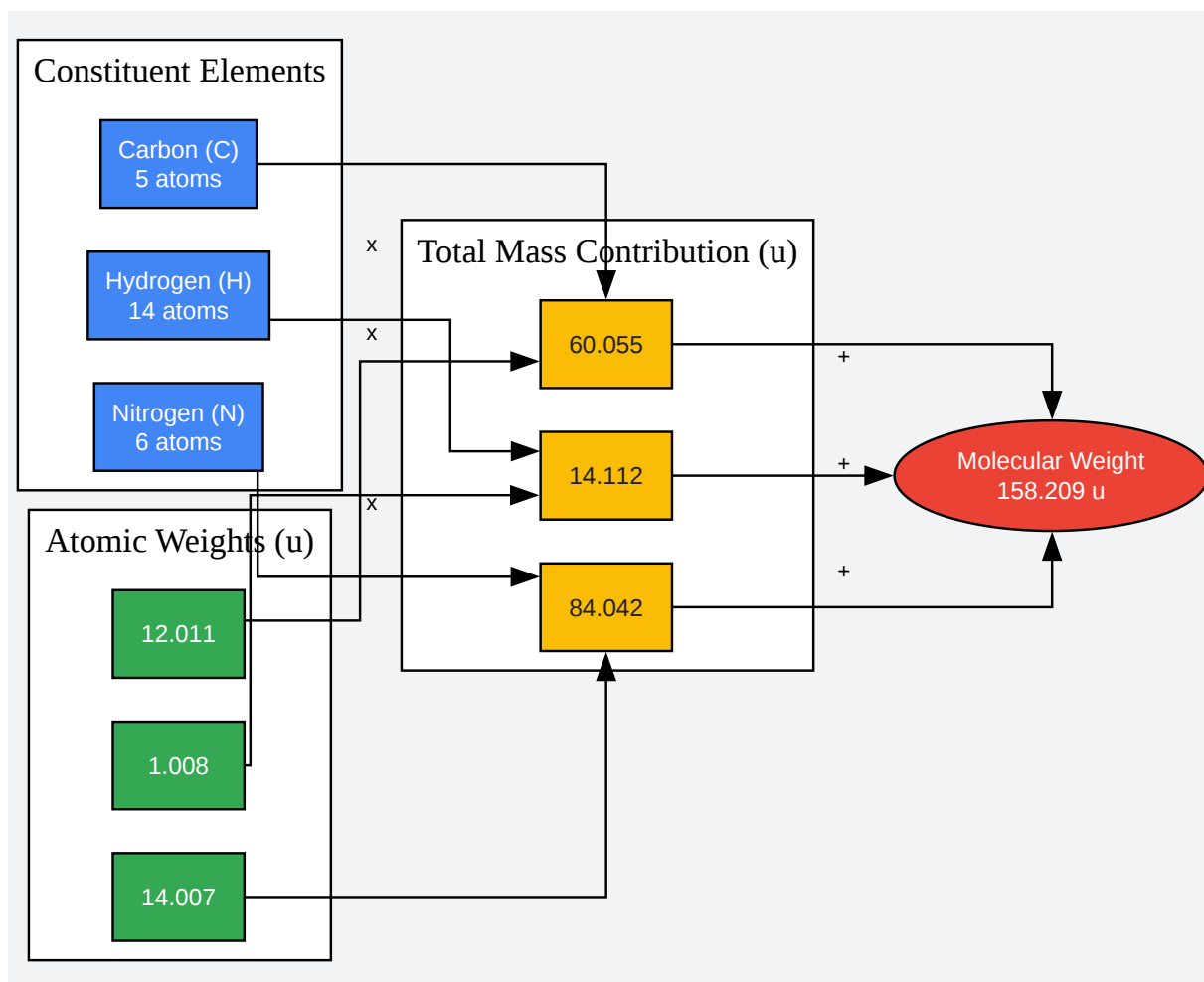
Data Presentation: Summary of Quantitative Data

The following table summarizes the quantitative data used in the molecular weight calculation of **Tetramethylguanidinium azide**.

Element	Chemical Symbol	Atomic Weight (u)	Number of Atoms	Total Mass Contribution (u)
Carbon	C	12.011	5	60.055
Hydrogen	H	1.008	14	14.112
Nitrogen	N	14.007	6	84.042
Total	25	158.209		

Visualization of the Calculation Workflow

The logical relationship for the calculation of the molecular weight of **Tetramethylguanidinium azide** is illustrated in the following diagram.



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Workflow for calculating the molecular weight of **Tetramethylguanidinium azide**.

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References

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